

# Verimol J: A Technical Guide to its Source and Natural Occurrence

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## Compound of Interest

Compound Name: Verimol J

Cat. No.: B15315553

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## Introduction

**Verimol J** is a phenylpropanoid that has been identified in *Illicium verum*, commonly known as Chinese star anise[1]. As a member of the methoxybenzene and phenol class of organic compounds, its chemical structure is formally known as 2-(2-hydroxypropyl)-5-methoxyphenol[1]. This document provides a comprehensive overview of the known information regarding the natural source of **Verimol J**. While specific experimental data on the isolation and biological activity of **Verimol J** are limited in publicly accessible literature, this guide furnishes a representative methodological framework for its isolation based on established protocols for phenylpropanoids from *Illicium verum*. Additionally, it explores the potential biological activities based on the known properties of related compounds from the same source.

## Natural Occurrence

The sole reported natural source of **Verimol J** is the plant *Illicium verum*[1]. This evergreen tree, native to Southeast Asia, is a rich source of a diverse array of secondary metabolites, including essential oils, phenylpropanoids, lignans, flavonoids, and sesquiterpenes. The fruit of *Illicium verum* is widely used as a spice and in traditional medicine.

## Physicochemical Properties

A summary of the key physicochemical properties of **Verimol J** is presented in the table below. This data is computationally generated and provides a valuable reference for experimental design.

| Property                     | Value  | Source               |
|------------------------------|--|----------------------|
| Molecular Formula            | C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> | PubChem[1]           |
| IUPAC Name                   | 2-(2-hydroxypropyl)-5-methoxyphenol            | PubChem[1]           |
| CAS Number                   | 212516-43-3                                    | FooDB, PubChem[1][2] |
| Molar Mass                   | 182.22 g/mol                                   | PubChem[1]           |
| XLogP3                       | 1.7  | PubChem[1]           |
| Hydrogen Bond Donor Count    | 2  | PubChem[1]           |
| Hydrogen Bond Acceptor Count | 3  | PubChem[1]           |
| Rotatable Bond Count         | 3  | PubChem[1]           |

## Experimental Protocols: Isolation of Phenylpropanoids from *Illicium verum*

While a specific protocol for the isolation of **Verimol J** has not been detailed in the reviewed literature, a general methodology for the extraction and separation of phenylpropanoids from *Illicium verum* can be described. This representative protocol is based on common phytochemical techniques.

### 1. Plant Material Collection and Preparation:

- The fruits of *Illicium verum* are collected and authenticated.
- The plant material is air-dried in the shade and then ground into a coarse powder.

### 2. Extraction:

- The powdered plant material is subjected to solvent extraction, typically using a solvent of intermediate polarity such as ethanol or methanol, to extract a broad range of compounds.
- Maceration or Soxhlet extraction are common techniques employed for this purpose.

### 3. Fractionation:

- The crude extract is concentrated under reduced pressure.
- The concentrated extract is then suspended in water and subjected to liquid-liquid partitioning with a series of solvents of increasing polarity, for example, n-hexane, chloroform, ethyl acetate, and n-butanol. Phenylpropanoids are often enriched in the ethyl acetate fraction.

### 4. Chromatographic Separation:

- The ethyl acetate fraction is subjected to column chromatography over silica gel.
- The column is eluted with a gradient of solvents, typically starting with a non-polar solvent like n-hexane and gradually increasing the polarity with ethyl acetate.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are pooled.

### 5. Purification:

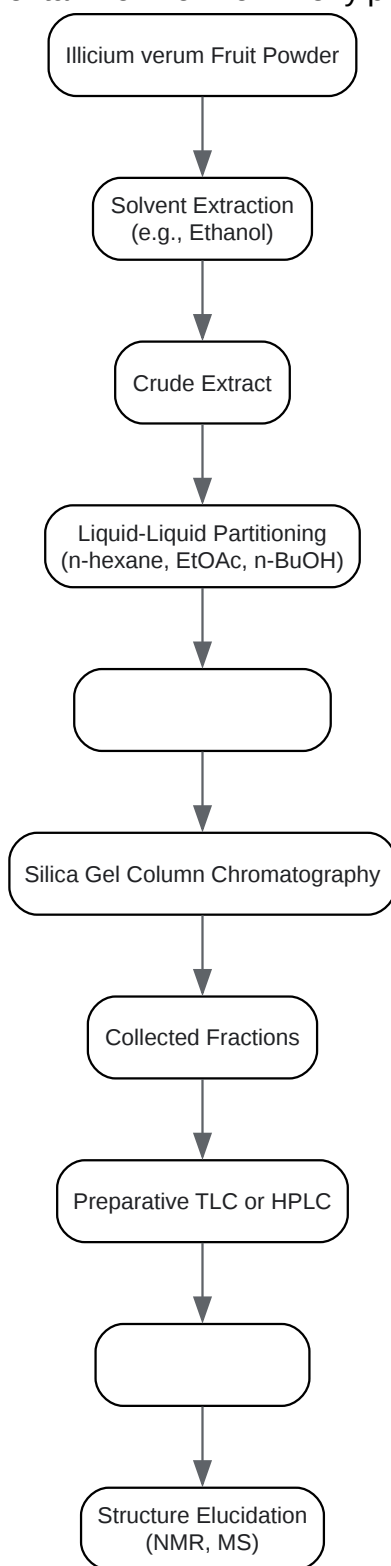
- The pooled fractions are further purified using techniques such as preparative TLC or high-performance liquid chromatography (HPLC) to isolate individual compounds like **Verimol J**.

### 6. Structure Elucidation:

- The structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HSQC, HMBC) and Mass Spectrometry (MS).

Below is a workflow diagram representing the general process for isolating phenylpropanoids from *Illicium verum*.

## General Experimental Workflow for Phenylpropanoid Isolation

[Click to download full resolution via product page](#)Caption: A generalized workflow for the isolation of **Verimol J**.

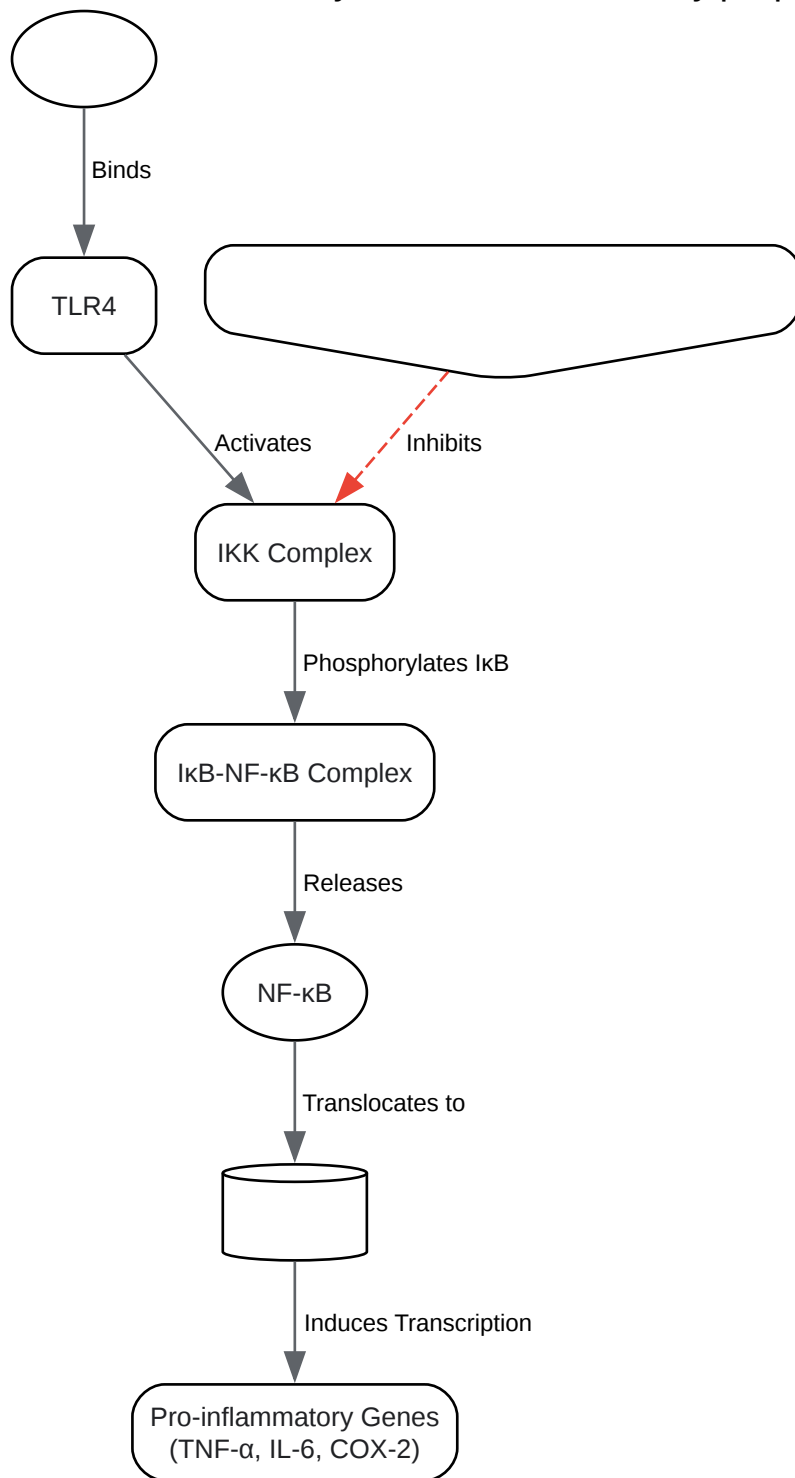
## Biological Activity and Signaling Pathways

Specific biological activities for **Verimol J** have not been reported. However, phenylpropanoids isolated from *Illicium verum* are known to possess a range of pharmacological properties, including anti-inflammatory, antioxidant, and antimicrobial activities[3][4].

The anti-inflammatory effects of many phenylpropanoids are attributed to their ability to modulate key signaling pathways involved in the inflammatory response. One such critical pathway is the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling cascade. In response to pro-inflammatory stimuli like lipopolysaccharide (LPS), the I $\kappa$ B kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of the inhibitor of NF- $\kappa$ B (I $\kappa$ B). This allows NF- $\kappa$ B to translocate to the nucleus and induce the expression of pro-inflammatory genes, including cytokines like TNF- $\alpha$  and IL-6, and enzymes such as COX-2 and iNOS. Phenylpropanoids can interfere with this pathway at multiple points, such as by inhibiting IKK activation or preventing NF- $\kappa$ B nuclear translocation.

The following diagram illustrates a simplified representation of the NF- $\kappa$ B signaling pathway, a likely target for the anti-inflammatory actions of phenylpropanoids from *Illicium verum*.

## Potential Anti-inflammatory Mechanism of Phenylpropanoids

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Caption: A simplified NF-κB signaling pathway.

## Conclusion and Future Directions

**Verimol J** is a naturally occurring phenylpropanoid found in *Illicium verum*. While its chemical identity is established, there is a significant opportunity for further research to elucidate its specific biological activities and pharmacological potential. The isolation and characterization of **Verimol J** from its natural source, followed by in-depth bioassays, would be a valuable contribution to the field of natural product chemistry and drug discovery. Future studies should focus on isolating sufficient quantities of **Verimol J** to enable comprehensive screening for its effects on various cellular targets and signaling pathways, particularly those related to inflammation, oxidative stress, and microbial activity.

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## References

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